

Application Notes and Protocols: Aluminium Fluoride as a Flux in Metallurgical Processes

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Compound of Interest

Compound Name: *Aluminium fluoride*

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This document provides detailed application notes and protocols on the use of aluminum fluoride (AlF_3) as a flux in various metallurgical processes. The information is intended to guide researchers and scientists in understanding and applying aluminum fluoride in laboratory and industrial settings.

Introduction to Aluminium Fluoride as a Metallurgical Flux

Aluminum fluoride is a critical component in several metallurgical processes, primarily due to its ability to lower the melting point of ores and slags, increase the conductivity of electrolytes, and facilitate the removal of impurities. Its most significant application is in the production of primary aluminum through the Hall-Héroult process. It also finds use as a component in refining fluxes for aluminum alloys and in welding fluxes.

Key Applications and Mechanisms

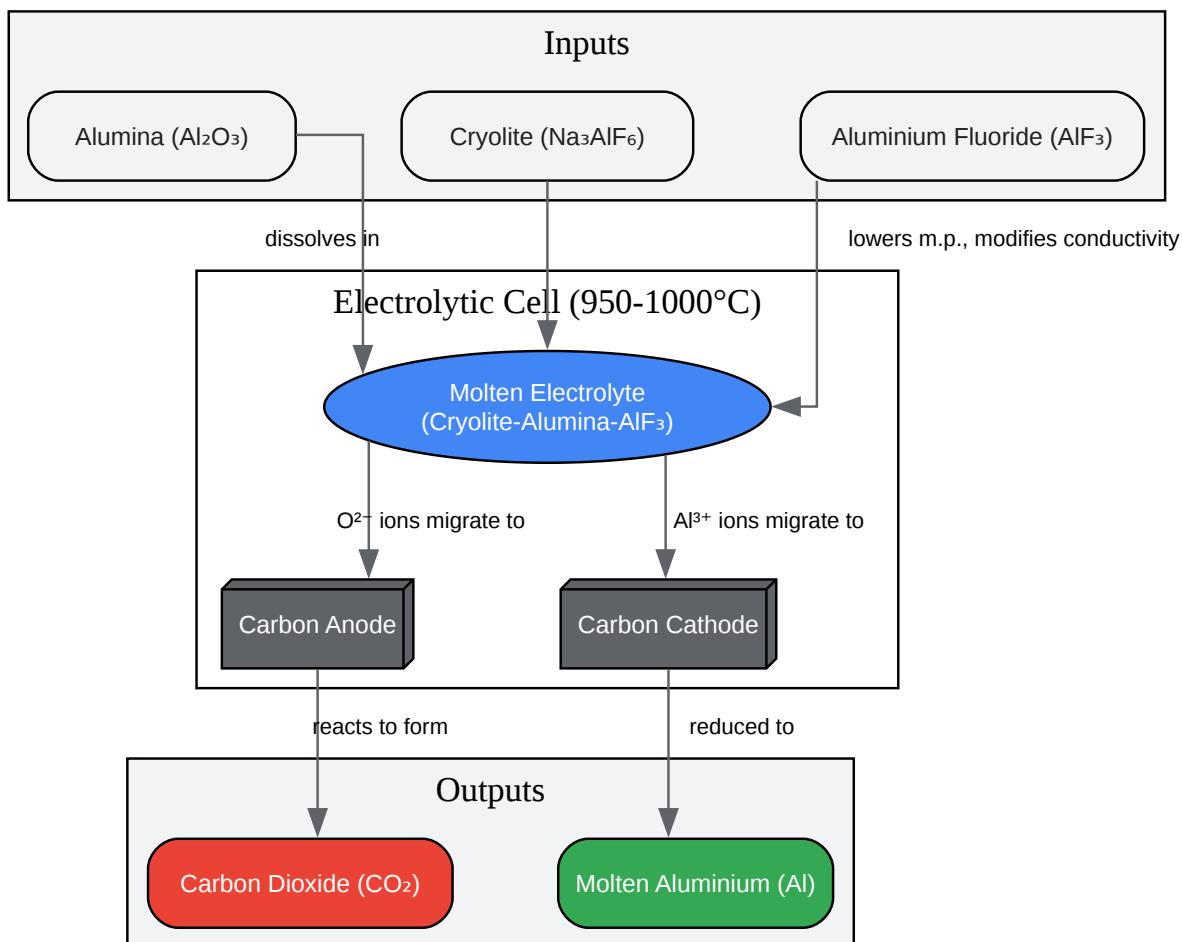
Hall-Héroult Process for Aluminum Production

In the Hall-Héroult process, alumina (Al_2O_3) is dissolved in a molten cryolite (Na_3AlF_6) bath and then electrolyzed to produce aluminum metal. Aluminum fluoride is a crucial additive in this process.^[1]

Mechanism of Action:

- Melting Point Reduction: Pure alumina has a melting point of over 2000°C, making its direct electrolysis energetically unfeasible. The addition of cryolite and aluminum fluoride creates a eutectic mixture that significantly lowers the melting point of the electrolyte to around 950-1000°C.^{[2][3]} This reduction in operating temperature leads to substantial energy savings.
- Enhanced Electrical Conductivity: Aluminum fluoride influences the ionic composition of the molten salt, which in turn affects its electrical conductivity. While an increase in AlF_3 concentration (a decrease in the cryolite ratio, CR) can decrease the overall conductivity, an optimal balance is maintained to ensure efficient passage of electric current for electrolysis.
^[4]
- Improved Current Efficiency: By modifying the electrolyte properties, aluminum fluoride helps in achieving higher current efficiency in the electrolytic cell.

The logical workflow of the Hall-Héroult process is illustrated in the diagram below.



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Diagram 1: Workflow of the Hall-Héroult Process.

Refining Fluxes for Aluminum Alloys

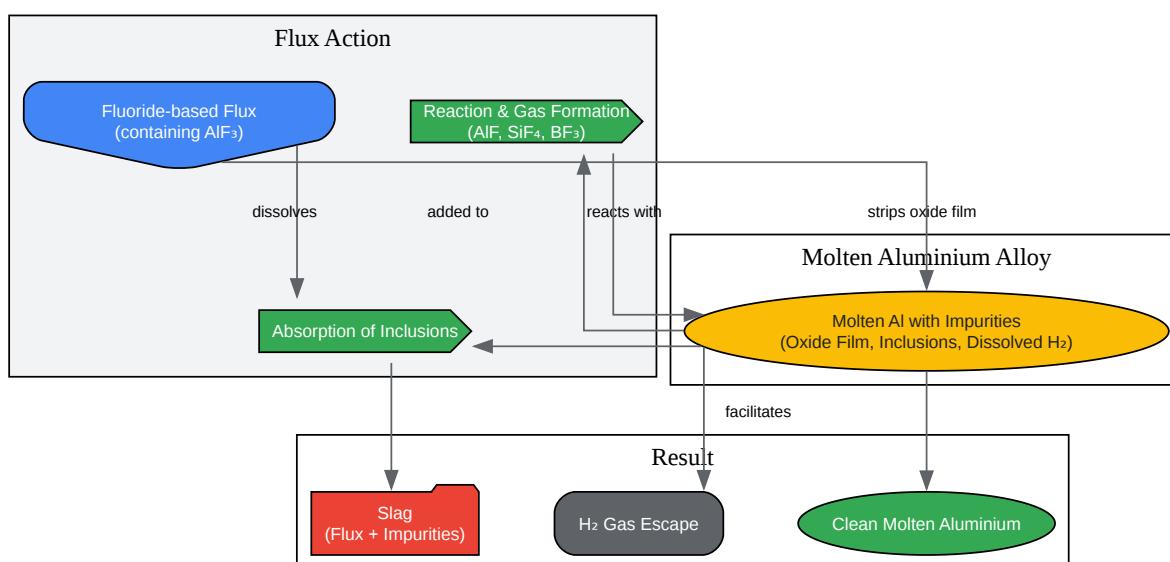
Aluminum fluoride is a common component of refining fluxes used to remove impurities from molten aluminum alloys. These fluxes are typically mixtures of chlorides and fluorides of alkali and alkaline earth metals.^[5]

Mechanism of Action:

- **Oxide Film Removal:** Fluoride-containing fluxes can react with the aluminum melt to produce gaseous species like AlF_3 , SiF_4 , and BF_3 . These gases help to mechanically disrupt and strip the tenacious aluminum oxide (Al_2O_3) film from the surface of the molten metal.^[5]

- Inclusion Absorption: The flux absorbs and dissolves solid non-metallic inclusions, such as oxides, carbides, and borides, from the melt.
- Improved Degassing: By removing the oxide layer, these fluxes facilitate the escape of dissolved hydrogen from the molten aluminum, leading to a reduction in porosity in the final cast product.^[5]

The process of impurity removal using a fluoride-based flux is depicted in the following diagram.



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Diagram 2: Mechanism of Impurity Removal by Fluxing.

Welding Fluxes

Aluminum fluoride is also utilized as a component in fluxes for welding aluminum and its alloys. These fluxes are essential for removing the oxide layer and protecting the weld pool from

atmospheric contamination.

Quantitative Data

The following tables summarize key quantitative data regarding the effect of aluminum fluoride on the properties of electrolytes in aluminum smelting. The cryolite ratio (CR) is the molar ratio of NaF to AlF₃. A lower CR indicates a higher concentration of AlF₃.

Table 1: Effect of Cryolite Ratio on Liquidus Temperature of Cryolite-Alumina Melts

Cryolite Ratio (CR)	AlF ₃ (wt%) in excess of Cryolite	Liquidus Temperature (°C)	Reference(s)
3.0	0	~1011	[6]
2.8	~4.5	~990	[6]
2.5	~10.9	~960	[6][7]
2.2	~18.2	~935	[6]

Table 2: Effect of Cryolite Ratio on Electrical Conductivity of Cryolite-Alumina Melts at ~1000°C

Cryolite Ratio (CR)	Electrical Conductivity (S/cm)	Reference(s)
3.0	~2.83	[4]
2.4	~2.50	[8]
2.1	~2.30	[4]
1.8	~2.15	[8]

Table 3: Effect of Cryolite Ratio and Additives on the Viscosity of Cryolite-Alumina Melts at 960°C

Cryolite Ratio (CR)	Additives	Viscosity (mPa·s)	Reference(s)
2.5	4% Al_2O_3 , 5% CaF_2	~3.4	[9]
2.3	4% Al_2O_3 , 5% CaF_2	~3.1	[9]
2.1	4% Al_2O_3 , 5% CaF_2	~2.9	[1][10]

Experimental Protocols

Protocol for Determining the Effect of AlF_3 on the Liquidus Temperature of Cryolite-Alumina Melts

Objective: To determine the liquidus temperature (melting point) of a Na_3AlF_6 - AlF_3 - Al_2O_3 mixture.

Materials and Equipment:

- High-purity Na_3AlF_6 , AlF_3 , and Al_2O_3 powders
- Graphite crucible
- High-temperature furnace with programmable temperature control
- Type S or B thermocouple with a protective sheath (e.g., boron nitride)
- Data acquisition system for temperature logging
- Inert atmosphere (e.g., Argon) supply

Procedure:

- **Sample Preparation:**
 - Accurately weigh the required amounts of Na_3AlF_6 , AlF_3 , and Al_2O_3 powders to achieve the desired composition (cryolite ratio and alumina content).
 - Thoroughly mix the powders in a dry environment.

- Place the mixture into a clean graphite crucible.
- Melting and Homogenization:
 - Place the crucible in the high-temperature furnace.
 - Purge the furnace with an inert gas (e.g., Argon) to prevent oxidation.
 - Heat the sample to a temperature approximately 50-100°C above the expected liquidus temperature and hold for at least 30 minutes to ensure complete melting and homogenization.
- Cooling and Data Acquisition:
 - Insert the sheathed thermocouple into the center of the molten salt.
 - Program the furnace to cool at a slow, controlled rate (e.g., 1-2°C per minute).
 - Record the temperature as a function of time using the data acquisition system.
- Data Analysis:
 - Plot the cooling curve (temperature vs. time).
 - The liquidus temperature is identified as the point where the cooling rate changes, indicating the onset of solidification. This will appear as a plateau or a change in the slope of the cooling curve.

Protocol for Measuring the Electrical Conductivity of Molten Cryolite-AlF₃-Alumina Mixtures

Objective: To measure the electrical conductivity of a molten salt mixture as a function of AlF₃ concentration.

Materials and Equipment:

- Prepared molten salt sample (as in Protocol 4.1)

- High-temperature conductivity cell (e.g., two-electrode or four-electrode setup with platinum or tungsten electrodes)
- Pyrolytic boron nitride or alumina crucible and tubing
- Impedance spectrometer or LCR meter
- High-temperature furnace with precise temperature control
- Inert atmosphere system

Procedure:

- Cell Calibration:
 - Calibrate the conductivity cell using a standard substance with a known conductivity at a specific temperature (e.g., molten KCl). The cell constant is determined from this measurement.
- Sample Preparation and Melting:
 - Prepare and melt the salt mixture in the crucible within the furnace under an inert atmosphere as described in Protocol 4.1.
- Conductivity Measurement:
 - Immerse the electrodes of the conductivity cell into the molten salt to a fixed, known depth.
 - Allow the temperature to stabilize at the desired measurement temperature.
 - Measure the impedance of the molten salt over a range of frequencies using the impedance spectrometer.
 - The resistance of the melt is determined from the impedance data (typically from the intercept with the real axis on a Nyquist plot).
- Calculation:

- Calculate the electrical conductivity (κ) using the measured resistance (R) and the predetermined cell constant (K_cell): $\kappa = K_{\text{cell}} / R$.
- Repeat for Different Compositions:
 - Repeat the procedure for different concentrations of AlF_3 to determine the effect on conductivity.

Protocol for Evaluating the Efficiency of an AlF_3 -Containing Refining Flux

Objective: To quantify the effectiveness of a refining flux in removing inclusions from a molten aluminum alloy.

Materials and Equipment:

- Aluminum alloy for melting
- Refining flux containing a known concentration of AlF_3
- Melting furnace
- Porous disc filtration apparatus (PDFA) or a similar filtration-based cleanliness analyzer
- Microscope for metallographic analysis
- Reduced Pressure Test (RPT) apparatus for qualitative assessment of gas content

Procedure:

- Melt Preparation:
 - Melt a known quantity of the aluminum alloy in the furnace.
 - Take an initial sample of the molten metal ("dirty" sample) for cleanliness analysis.
- Flux Treatment:
 - Add a predetermined amount of the refining flux to the surface of the molten aluminum.

- Gently stir the flux into the melt for a specified period (e.g., 5-10 minutes) to ensure thorough mixing and reaction.
- Allow the dross (slag) to separate and float to the surface.
- Skim the dross from the melt surface.

- Post-Treatment Sampling:
 - Take a second sample of the molten metal ("clean" sample) for cleanliness analysis.

- Cleanliness Analysis (PDFA):
 - For both the "dirty" and "clean" samples, force a known weight of the molten metal through a fine porous ceramic filter under a controlled pressure.
 - The inclusions in the melt will be captured on the filter surface.
 - After solidification, section the filter and prepare it for metallographic examination.
 - Quantify the area fraction of inclusions on the filter surface using image analysis software. The reduction in the inclusion area fraction from the "dirty" to the "clean" sample indicates the flux's efficiency.

- Gas Content Assessment (RPT):
 - For both "dirty" and "clean" samples, solidify a small amount of the molten metal under reduced pressure.
 - A higher level of porosity in the solidified sample indicates a higher dissolved gas content. A visual comparison of the RPT samples provides a qualitative measure of the flux's degassing efficiency.

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